

GSK3395879: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: GSK3395879

Cat. No.: B15577275

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GSK3395879 is a potent and selective antagonist of the Transient Receptor Potential Vanilloid 4 (TRPV4) ion channel, with potential therapeutic applications in conditions such as heart failure and respiratory diseases. This guide provides an in-depth overview of its chemical structure, properties, and the experimental methodologies used in its characterization, tailored for researchers, scientists, and drug development professionals.

Chemical Structure and Identifiers

GSK3395879 is a novel pyrrolidine sulfonamide. Its chemical identity is established by the following identifiers:

Identifier	Value
IUPAC Name	4-fluoro-5-((3S,4S)-4-hydroxy-4-(hydroxymethyl)-1-((4-cyano-2-(trifluoromethyl)phenyl)sulfonyl)pyrrolidin-3-yloxy)-2-methoxybenzonitrile
CAS Number	2215852-91-6
Molecular Formula	C20H15F4N3O5S
SMILES	FC1=C(C#N)C=CC(O[C@@H]2--INVALID-LINK--(O)CN(S(C3=C(C#N)C=C(C(F)(F)F)C=C3)(=O)=O)C2)=C1[1][2]

Physicochemical and Pharmacokinetic Properties

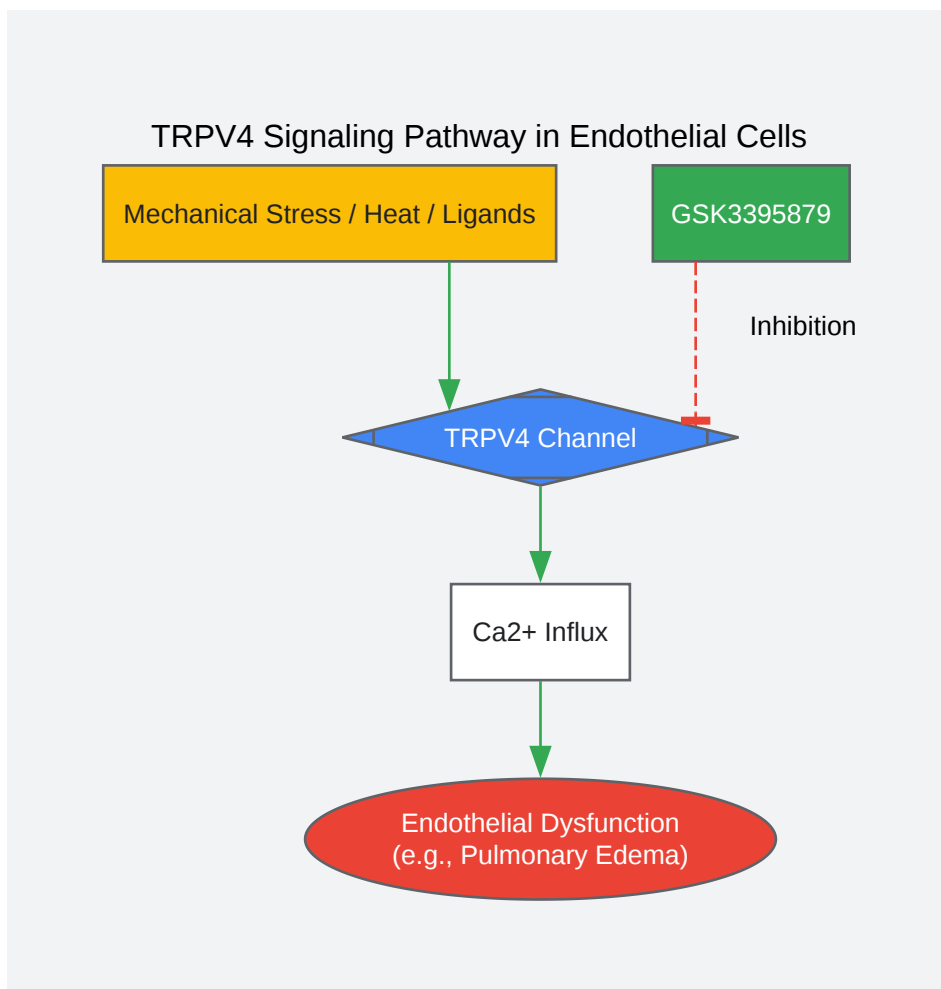
A summary of the key physicochemical and pharmacokinetic parameters of **GSK3395879** is presented below. These properties highlight its drug-like characteristics and oral bioavailability.

Property	Value	Reference
Molecular Weight	485.41 g/mol	[1]
hTRPV4 IC50	1 nM	[1][3]
Human Plasma Protein Binding	99.5%	
Mouse Plasma Protein Binding	98.7%	
Rat Plasma Protein Binding	98.9%	
Dog Plasma Protein Binding	99.3%	
Human Hepatocyte Clearance	1.8 $\mu\text{L}/\text{min}/10^6$ cells	
Mouse Hepatocyte Clearance	19.3 $\mu\text{L}/\text{min}/10^6$ cells	
Rat Hepatocyte Clearance	10.3 $\mu\text{L}/\text{min}/10^6$ cells	
Dog Hepatocyte Clearance	2.0 $\mu\text{L}/\text{min}/10^6$ cells	
Rat Pharmacokinetics (10 mg/kg p.o.)		
Cmax	1140 ng/mL	
Tmax	2.0 h	
AUC(0-t)	7530 ng·h/mL	
Bioavailability (F%)	49%	

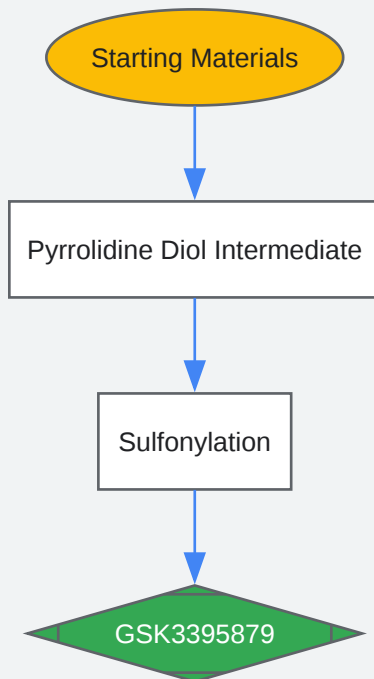
Mechanism of Action: TRPV4 Antagonism

GSK3395879 functions as a potent antagonist of the TRPV4 ion channel.[3] TRPV4 is a non-selective cation channel that is activated by a variety of stimuli, including heat, mechanical stress, and endogenous ligands. It is involved in a wide range of physiological processes. In pathological conditions such as heart failure, overactivation of TRPV4 can contribute to pulmonary edema. By selectively blocking TRPV4, **GSK3395879** can mitigate these detrimental effects.[3]

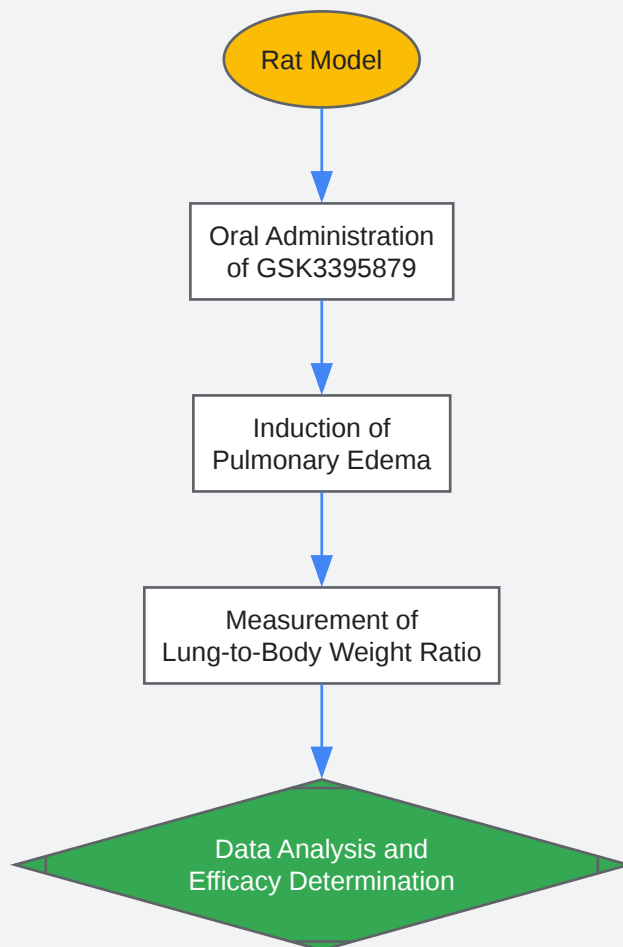
The signaling pathway below illustrates the role of TRPV4 in endothelial cells and the point of intervention for **GSK3395879**.



Generalized Synthetic Workflow for GSK3395879



Logical Flow of the In Vivo Pulmonary Edema Experiment



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References

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- [3. Discovery of Pyrrolidine Sulfonamides as Selective and Orally Bioavailable Antagonists of Transient Receptor Potential Vanilloid-4 \(TRPV4\) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/36123456/)
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